

calcium terephthalate molecular weight and formula

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Compound of Interest

Compound Name: Calcium terephthalate

Cat. No.: B099980

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An In-depth Technical Guide on Calcium Terephthalate

This guide provides core information regarding the molecular properties of **calcium terephthalate**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

Calcium terephthalate is the calcium salt of terephthalic acid. Its fundamental molecular attributes are summarized below.

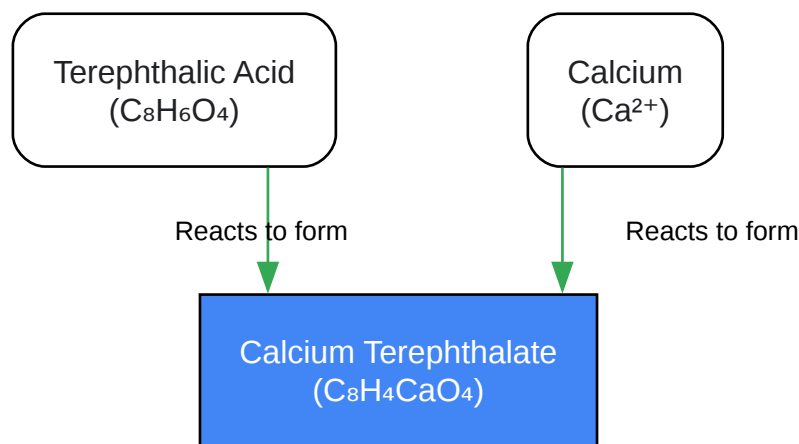
Quantitative Molecular Data

The chemical formula and molecular weight of **calcium terephthalate** are essential for stoichiometric calculations and material characterization in a research and development setting.

Property	Value	Citations
Molecular Formula	C ₈ H ₄ CaO ₄	[1] [2]
Molecular Weight	204.19 g/mol	[1] [3] [4]
Monoisotopic Mass	203.9735495 Da	[1]

Logical Relationship of Components

The formation of **calcium terephthalate** involves an acid-base reaction between terephthalic acid and a calcium source. The following diagram illustrates the relationship between the parent compound and its resulting salt.



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Formation of **Calcium Terephthalate**.

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References

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